

# What are the physical and chemical properties of dimethylphosphinic chloride?

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## Compound of Interest

Compound Name: Dimethylphosphinic chloride

Cat. No.: B074252

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## An In-depth Technical Guide to Dimethylphosphinic Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and safety properties of **dimethylphosphinic chloride** (CAS No. 1111-92-8). The information is compiled to support laboratory research and development activities, with a focus on data presentation, experimental considerations, and safety protocols.

## Chemical Identity and Physical Properties

**Dimethylphosphinic chloride** is an organophosphorus compound with the chemical formula  $C_2H_6ClOP$ .<sup>[1][2]</sup> It is a solid at room temperature, appearing as a white to light yellow or tan crystalline substance.<sup>[3][4][5][6]</sup> It is recognized for its high reactivity, particularly its sensitivity to moisture.<sup>[1][3][7]</sup>

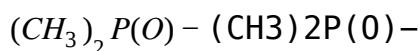
Table 1: Physical and Chemical Properties of **Dimethylphosphinic Chloride**

Property	Value	Reference(s)
CAS Number	1111-92-8	[3]
Molecular Formula	C <sub>2</sub> H <sub>6</sub> ClOP	[5][7]
Molecular Weight	112.50 g/mol	[3][7]
Appearance	White to light yellow/pale cream/light red/tan crystalline powder or solid.	[3][4][5][8]
Melting Point	65-75 °C (lit.)	[3][5][8]
Boiling Point	204 °C (lit.) at 760 mmHg	[3][8]
Density	1.158 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][4]
Solubility	Soluble in Chloroform (Sparingly), Methanol (Slightly).[1][4] Reacts with water.	
Flash Point	Not applicable	
InChI Key	CVNMBKFJYRAHPO-UHFFFAOYSA-N	[3][5]
Canonical SMILES	CP(=O)(C)Cl	[5][6]

## Chemical Reactivity and Applications

**Dimethylphosphinic chloride** is a highly reactive compound primarily used as a reagent in organic synthesis. Its reactivity is centered around the electrophilic phosphorus atom, making it susceptible to nucleophilic attack.

- **Moisture Sensitivity:** The compound is highly sensitive to moisture and will readily hydrolyze to form dimethylphosphinic acid and hydrogen chloride gas.[1][3][7] This necessitates handling under inert and anhydrous conditions.
- **Phosphorylating Agent:** It serves as an effective phosphorylating agent, used to introduce the dimethylphosphinyl group



onto various nucleophiles such as alcohols, amines, and thiols.

- **Peptide Synthesis:** It is utilized in the protection of amino acids during peptide synthesis.[\[4\]](#)  
[\[9\]](#)
- **Reagent in Synthesis:** The compound has been used in the preparation of other organophosphorus compounds, such as dimethyl-ethynylphosphine oxide.[\[4\]](#) Studies have also investigated the kinetics and mechanisms of its reactions with anilines and pyridines in acetonitrile.[\[4\]](#)

## Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **dimethylphosphinic chloride**. While specific spectral data points are not detailed in the provided search results, the availability of various spectra has been noted.

- **NMR Spectroscopy:**  $^1H$  NMR,  $^{13}C$  NMR, and  $^{31}P$  NMR spectra are available for **dimethylphosphinic chloride**, which are essential for confirming its structure.[\[2\]](#)[\[10\]](#)
- **Infrared (IR) Spectroscopy:** IR spectra, specifically ATR-IR, are also available and can be used to identify functional groups present in the molecule.[\[2\]](#) The P=O bond typically shows a strong absorption in the IR spectrum.

## Safety and Hazard Information

**Dimethylphosphinic chloride** is classified as a corrosive material that can cause severe skin burns and eye damage.[\[2\]](#)[\[7\]](#)[\[8\]](#) It is essential to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 2: GHS Hazard and Safety Information

Category	Information	Reference(s)
Pictogram	GHS05 (Corrosion)	[4]
Signal Word	Danger	[4][8]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[7][8]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P405, P501. (Summary: Do not breathe dust, wear protective gear, and follow specific first aid procedures for exposure).	[3][7][8]
Hazard Class	8	[3][4]
Packing Group	II	[3][4]
Storage	Store locked up in a refrigerator under an inert atmosphere.[1][4][8] It is designated under Storage Class 8A for combustible corrosive hazardous materials.	

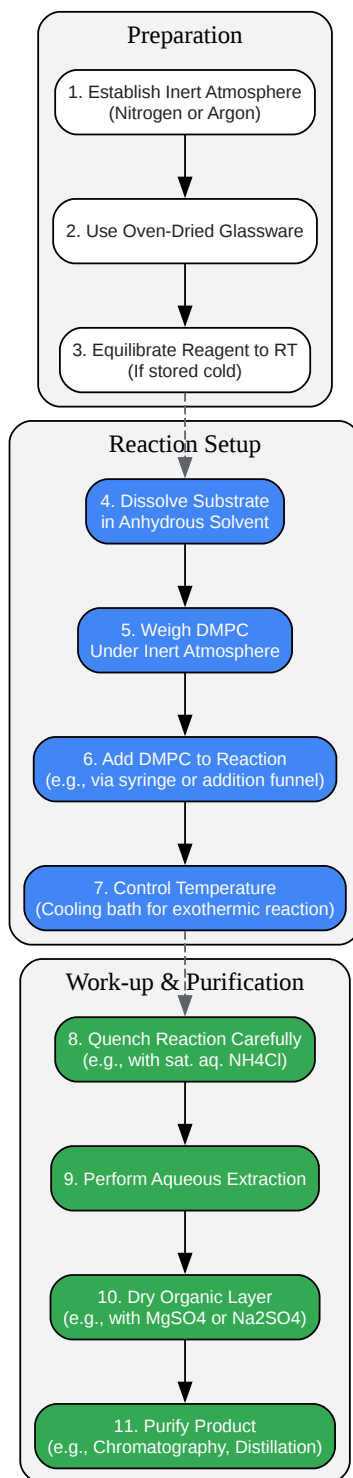
Hazardous Decomposition Products: Upon combustion, it may produce toxic fumes, including carbon monoxide, carbon dioxide, oxides of phosphorus, and hydrogen chloride gas.[8]

## Experimental Protocols and Handling

Due to its reactivity, specific protocols must be followed when using **dimethylphosphinic chloride**. The following section outlines general best practices derived from procedures for similar reactive organophosphorus chlorides.

### General Handling Workflow:

The diagram below illustrates a logical workflow for handling a moisture-sensitive and corrosive reagent like **dimethylphosphinic chloride** in a typical synthetic reaction.



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## References

- 1. 1111-92-8 CAS MSDS (DIMETHYLPHOSPHINIC CHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Dimethylphosphinic chloride | C<sub>2</sub>H<sub>6</sub>ClOP | CID 517954 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dimethylphosphinic chloride | Phosphinic chloride, dimethyl- | C<sub>2</sub>H<sub>6</sub>ClOP - Ereztech [ereztech.com]
- 4. DIMETHYLPHOSPHINIC CHLORIDE | 1111-92-8 [chemicalbook.com]
- 5. Dimethylphosphinic chloride, 97+% 2 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Page loading... [wap.guidechem.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. Dimethylphosphinic chloride, 97+% 0.5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. spectrabase.com [spectrabase.com]
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